

Optimal temperature for storing lyophilized Nigericin sodium salt.

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Compound of Interest

Compound Name: *Nigericin sodium salt*

Cat. No.: *B1678870*

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Technical Support Center: Nigericin Sodium Salt

This guide provides technical information, troubleshooting advice, and frequently asked questions for researchers using lyophilized **Nigericin sodium salt**.

Frequently Asked Questions (FAQs)

Q1: What is the optimal storage temperature for lyophilized **Nigericin sodium salt**?

For long-term stability, lyophilized **Nigericin sodium salt** should be stored at 2-8°C, desiccated, and protected from light.^{[1][2]} Some suppliers recommend 4°C.^{[3][4]} Under these conditions, the product is stable for up to 3 years.^[1] For extended long-term storage, keeping the product at -20°C is also an option.^[5]

Q2: How should I store **Nigericin sodium salt** after reconstitution?

Once reconstituted in a solvent such as DMSO or ethanol, the solution should be aliquoted to avoid repeated freeze-thaw cycles.^[3] These aliquots should be stored at -20°C for short-to-medium term storage (1-2 months) or at -80°C for longer-term storage (up to 6 months).^{[3][4][6]}^[7]

Q3: What is the shelf life of **Nigericin sodium salt**?

- Lyophilized: When stored correctly at 2-8°C, desiccated, and protected from light, the lyophilized powder is stable for 2 to 3 years.^{[1][3]}

- In Solution: Stability in solution is lower. When stored at -20°C, solutions are typically stable for up to 2 months.[3][6] For storage up to 6 months, -80°C is recommended.[4][7]

Q4: How do I properly reconstitute lyophilized **Nigericin sodium salt**?

- Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.
- Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.
- **Nigericin sodium salt** is practically insoluble in water.[1] Reconstitute it in an appropriate organic solvent such as DMSO, ethanol, or methanol.[1][2][3]
- For a 10 mM stock solution, you can reconstitute 5 mg of powder in 669 µl of DMSO.[3]
- If solubility issues arise, gentle warming to 37°C or brief sonication may help dissolve the compound.[8]

Q5: What are the key safety precautions when handling **Nigericin sodium salt**?

Nigericin sodium salt is toxic if swallowed and can cause skin and eye irritation.[7] Always handle this compound in a well-ventilated area or a chemical fume hood.[5] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[5][7] Avoid creating and inhaling dust.[5][7]

Storage Condition Summary

Form	Storage Temperature	Duration	Key Conditions
Lyophilized Powder	2-8°C	Up to 3 years	Desiccated, protected from light[1][3]
Reconstituted Solution	-20°C	Up to 2 months	Aliquoted, sealed, away from moisture[3][6]
Reconstituted Solution	-80°C	Up to 6 months	Aliquoted, sealed, away from moisture[4][7]

Troubleshooting Guide

Issue 1: The lyophilized powder is difficult to dissolve.

- Cause: Incorrect solvent choice.
 - Solution: Do not use water or aqueous buffers for initial reconstitution.[1] Use high-purity, anhydrous DMSO, ethanol, or methanol.[1][2][3] Moisture-absorbing DMSO can reduce solubility.[9]
- Cause: Insufficient mixing.
 - Solution: After adding the solvent, vortex the vial gently. If particulates remain, you can warm the solution briefly to 37°C or place it in an ultrasonic bath for a short period to aid dissolution.[8]

Issue 2: No biological effect is observed in the experiment.

- Cause: Compound degradation due to improper storage.
 - Solution: Verify that both the lyophilized powder and reconstituted solutions have been stored at the correct temperatures and protected from light and moisture. Avoid multiple freeze-thaw cycles with stock solutions by using aliquots.[3]

- Cause: Incorrect dosage or experimental conditions.
 - Solution: The effective concentration of Nigericin can vary significantly depending on the cell type and experimental goal. Review the literature for typical working concentrations. For example, it is a potent activator of the NLRP3 inflammasome.[\[4\]](#)[\[9\]](#)

Issue 3: Inconsistent results between experiments.

- Cause: Repeated freeze-thaw cycles of the stock solution.
 - Solution: Prepare single-use aliquots of your stock solution immediately after reconstitution to ensure consistent potency and prevent degradation.[\[3\]](#)
- Cause: Variation in solvent quality.
 - Solution: Use fresh, high-purity, anhydrous solvents for reconstitution, as contaminants or water content can affect the stability and solubility of the compound.[\[9\]](#)

Experimental Protocols & Visualizations

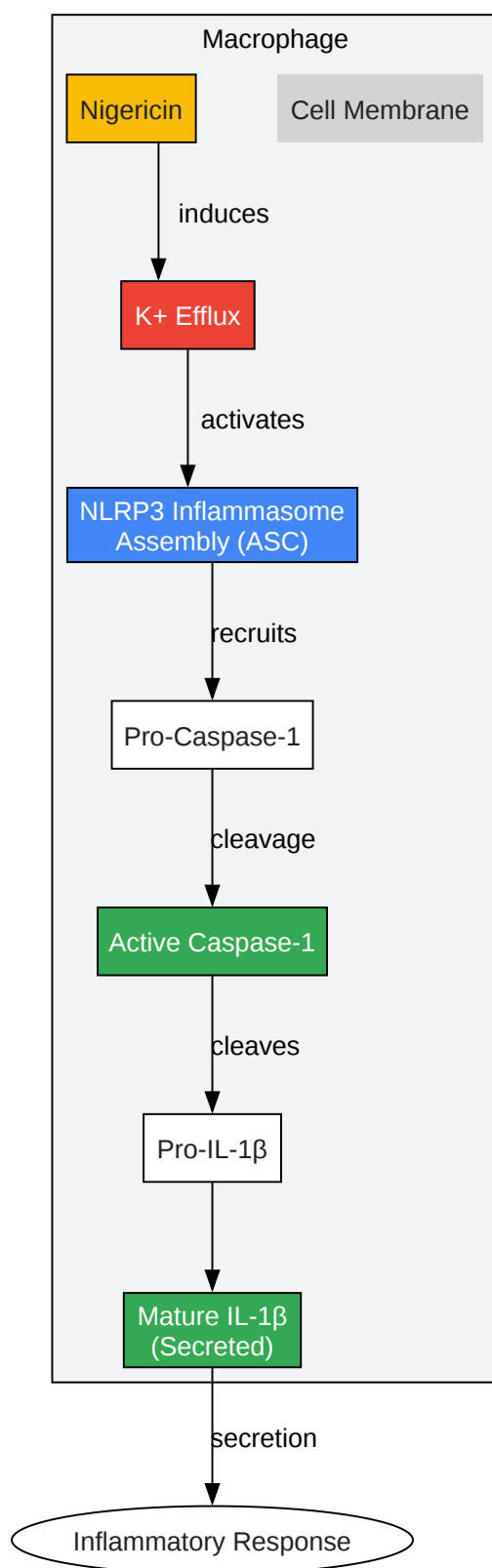
Protocol: NLRP3 Inflammasome Activation in Macrophages

This protocol describes a general procedure for inducing IL-1 β secretion in mouse bone marrow-derived macrophages (BMDMs) using LPS and Nigericin.

- Cell Preparation: Plate BMDMs at a density of 1×10^6 cells/mL in a suitable culture plate and allow them to adhere overnight.
- Priming Step (Signal 1): Prime the cells with Lipopolysaccharide (LPS) at a concentration of 50-100 ng/mL for 3-4 hours. This step upregulates the expression of pro-IL-1 β and NLRP3 components.
- Activation Step (Signal 2): Prepare a working solution of **Nigericin sodium salt** in cell culture media from your stock solution. A typical final concentration is 5-20 μ M.
- Treatment: Remove the LPS-containing media and add the Nigericin working solution to the cells.

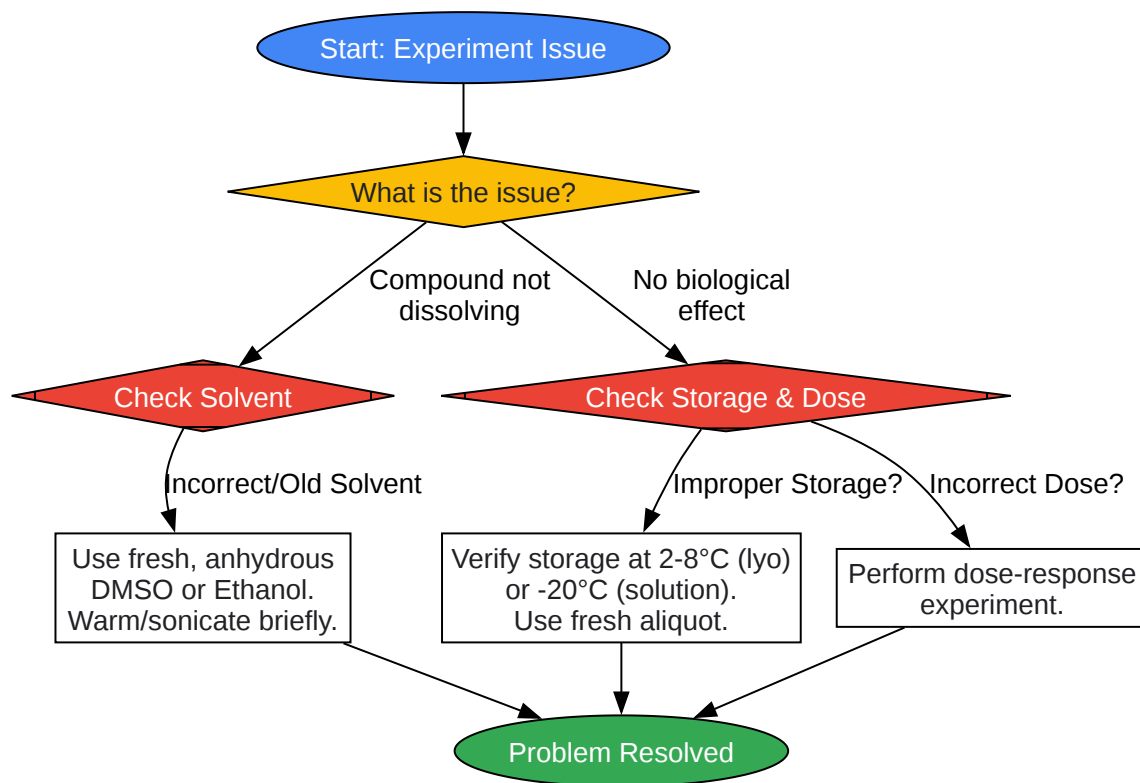
- Incubation: Incubate the cells for 45-60 minutes at 37°C.
- Sample Collection: Carefully collect the cell culture supernatant. Centrifuge to remove any detached cells or debris.
- Analysis: Analyze the supernatant for secreted IL-1 β using an ELISA kit or for Caspase-1 activation and IL-1 β cleavage via Western blot of the cell lysate and supernatant.

Visualizations



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Caption: Nigericin-induced NLRP3 inflammasome activation pathway.



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Caption: Troubleshooting workflow for **Nigericin sodium salt** experiments.

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